

# Osoresnontrine cognitive enhancement research

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## Compound Focus: Osoresnontrine

CAS No.: 1189767-28-9

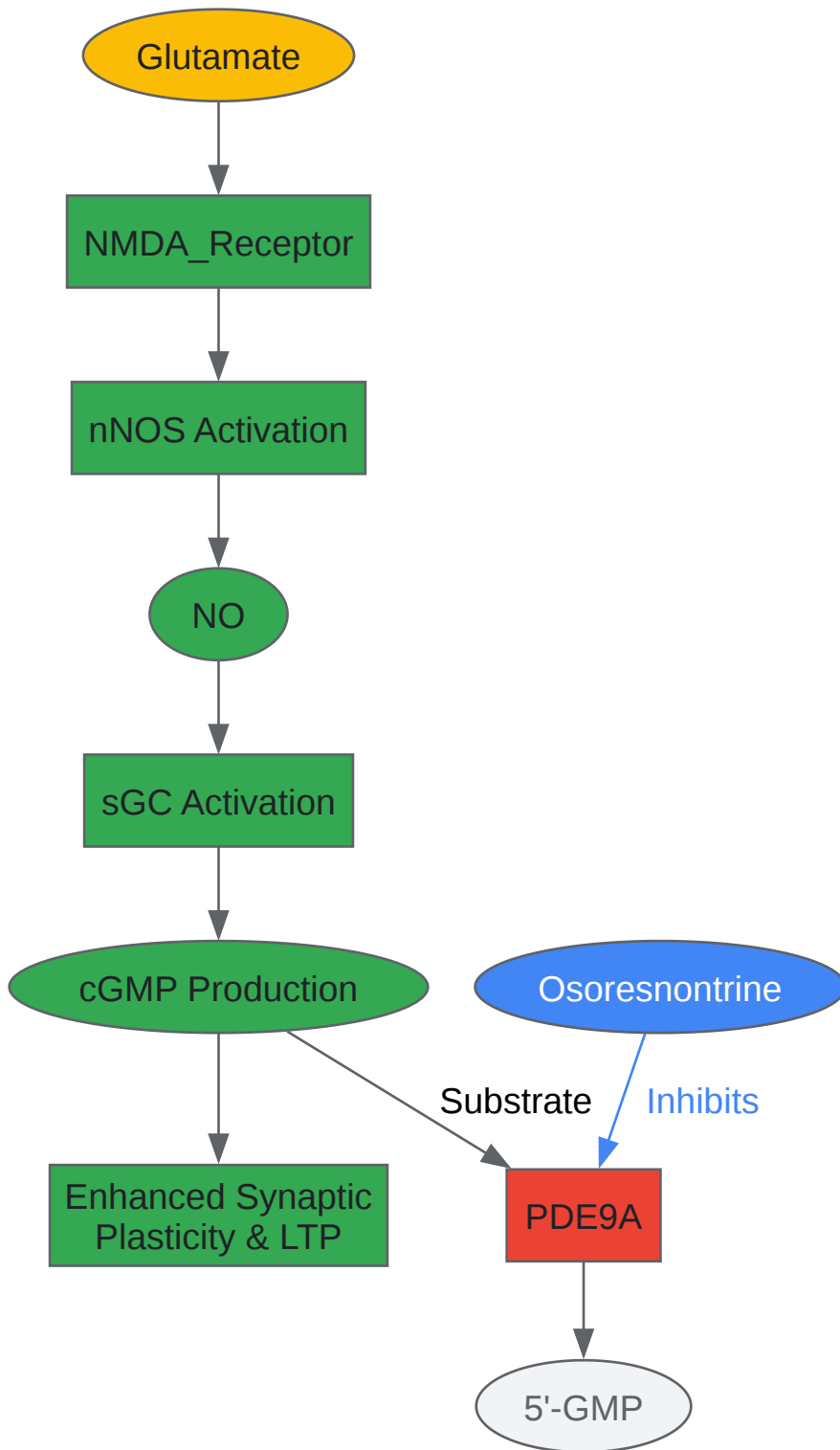
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## Mechanism of Action and Rationale

**Osoresnontrine** was designed to inhibit Phosphodiesterase 9 (PDE9), the enzyme with the highest affinity for cyclic guanosine monophosphate (cGMP) in the brain [1]. The proposed cognitive-enhancing mechanism involves the **NO-cGMP signaling pathway**, crucial for synaptic plasticity and long-term potentiation (LTP), which are fundamental processes for learning and memory [1].

The diagram below illustrates this signaling pathway and the drug's target.



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**Osoresnontrine** inhibits PDE9A to boost cGMP, enhancing synaptic plasticity.

## Clinical Development Status and Data

**Osoresnontrine** (also known as BI-409306) was investigated in Phase 2 trials for cognitive dysfunction and psychotic disorders [2]. According to the database, the drug's highest phase was **Phase 2**, and its status is now **Discontinued** [2]. A 2025 review also confirms that PDE9 inhibitors, including **osoresnontrine**, have shown positive cognitive effects in preclinical studies but have not yet progressed beyond clinical trials [1].

The table below summarizes key indications from its clinical development:

Indication	Highest Phase	Locations	Status
Cognitive Dysfunction [2]	Phase 2	United States, Austria, Belgium, Canada, France [2]	Discontinued [2]
Psychotic Disorders [2]	Phase 2	United States, Canada, United Kingdom [2]	Discontinued [2]
Behavioural disorders [2]	Phase 2	China, United Kingdom [2]	Discontinued [2]

## Experimental Research Context

While specific protocols for **osoresnontrine** are not detailed in the search results, preclinical research on PDE9 inhibitors provides context for the types of experiments used to evaluate cognitive effects.

- **Molecular Modeling:** Studies on similar PDE9 inhibitors used **molecular docking and dynamics simulations** to design compounds and predict their binding to the PDE9A enzyme's active site [1].
- **In Vitro Enzyme Inhibition:** The core assay involves measuring a compound's ability to inhibit PDE9A enzyme activity, typically reported as an **IC50 value** (the concentration needed to inhibit half the enzyme activity). For reference, similar potent PDE9 inhibitors have IC50 values in the **nanomolar range** (e.g., 89-91 nM) [1].
- **In Vivo Behavioral Tests:** Preclinical cognitive assessment often uses models such as [1]:
  - **Social recognition tasks**
  - **Object recognition tasks**
  - **Morris water maze** (assessing spatial learning and memory)

## Future Research Directions

The discontinuation of **osoresnontrine** highlights the challenges in developing cognitive enhancers. Current research is exploring new strategies:

- **Multitarget-Directed Ligands (MTDLs)**: Given the complex nature of diseases like Alzheimer's, a promising trend is designing single molecules that act on multiple targets. Recent studies combine PDE9 inhibition with other properties, such as **antioxidant activity**, in a single molecule to potentially achieve greater efficacy [1].
- **Focus on Specific Symptoms**: Research is ongoing to determine if PDE9 inhibition is more effective for specific symptom domains, such as the **cognitive deficits associated with schizophrenia** [3].

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## References

1. Discovery of Effective Inhibitors Against ... [pmc.ncbi.nlm.nih.gov]
2. BI-409306 - Drug Targets, Indications, Patents [synapse.patsnap.com]
3. Overview of Novel Antipsychotic Drugs: State of the Art, ... [mdpi.com]

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